

Benzyl-PEG4-Azide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl-PEG4-Azido

Cat. No.: B3290781

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of Benzyl-PEG4-Azide, a versatile bifunctional linker molecule increasingly utilized by researchers, scientists, and drug development professionals. This document outlines its chemical properties, applications, and detailed experimental protocols.

Core Molecular Information

Benzyl-PEG4-Azide is a chemical compound featuring a benzyl group at one end of a tetraethylene glycol (PEG4) chain, and an azide group at the other. This structure makes it a valuable tool in bioconjugation and medicinal chemistry, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Below is a summary of its key quantitative data:

Property	Value	Reference
Molecular Weight	309.37 g/mol	[1] [2]
Molecular Formula	C15H23N3O4	[1] [2]
CAS Number	86770-71-0	[1]

Applications in Research and Drug Development

Benzyl-PEG4-Azide serves as a flexible linker in various bioconjugation applications. Its primary utility is in "click chemistry," a set of rapid, selective, and high-yield chemical reactions. The azide group readily participates in Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) reactions, allowing for the covalent linkage of molecules functionalized with alkynes.

A significant application of Benzyl-PEG4-Azide is in the construction of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG4 linker in Benzyl-PEG4-Azide provides the necessary spatial separation between the target protein ligand and the E3 ligase ligand.

Experimental Protocols

Synthesis of Benzyl Azide from Benzyl Bromide

This protocol outlines the synthesis of the core benzyl azide moiety.

Materials:

- Benzyl bromide
- Sodium azide (NaN_3)
- Dimethyl sulfoxide (DMSO)
- Water
- Diethyl ether
- Brine
- Sodium sulfate

Procedure:

- Dissolve benzyl bromide (1.0 equivalent) in DMSO.

- Add solid sodium azide (1.5 equivalents) to the solution.
- Stir the reaction mixture overnight at ambient temperature.
- Slowly add water to the reaction mixture (Note: this can be an exothermic reaction).
- Extract the product into diethyl ether (3 volumes).
- Combine the organic layers and wash with brine (2 volumes).
- Dry the organic layer over sodium sulfate.
- Remove the solvent under reduced pressure to yield benzyl azide as a clear oil.

General Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the "clicking" of an azide-containing molecule, such as Benzyl-PEG4-Azide, to an alkyne-functionalized molecule.

Materials:

- Azide-functionalized molecule (e.g., Benzyl-PEG4-Azide)
- Alkyne-functionalized molecule
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris-(benzyltriazolylmethyl)amine (TBTA) or Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) as a ligand
- Solvent (e.g., DMSO, water, or a mixture)

Procedure:

- Dissolve the alkyne-containing molecule and the azide-containing molecule in the chosen solvent.
- In a separate tube, prepare the copper catalyst solution. For aqueous reactions, pre-complex CuSO₄ with the THPTA ligand. For organic solvents, TBTA can be used.
- Add the copper-ligand complex to the reaction mixture.
- Initiate the reaction by adding a fresh solution of sodium ascorbate.
- Allow the reaction to proceed at room temperature. Reaction progress can be monitored by techniques such as HPLC or mass spectrometry.
- Upon completion, the product can be purified by appropriate chromatographic methods.

General Protocol for Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

This copper-free click chemistry protocol is ideal for biological applications where the cytotoxicity of copper is a concern.

Materials:

- Azide-functionalized molecule (e.g., Benzyl-PEG4-Azide)
- Strained alkyne-functionalized molecule (e.g., containing DBCO or BCN moieties)
- Biologically compatible buffer (e.g., Phosphate-buffered saline, PBS)

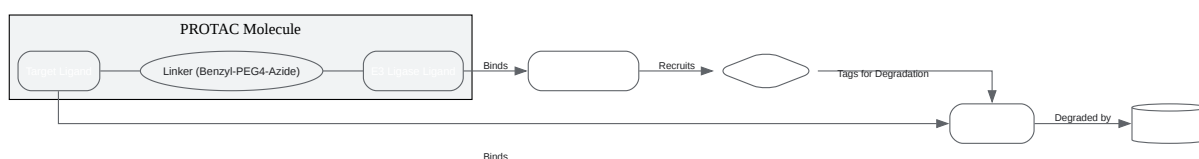
Procedure:

- Dissolve the strained alkyne-functionalized biomolecule in the appropriate buffer.
- Add the azide-functionalized molecule to the solution.
- The reaction proceeds without the need for a catalyst. Allow the reaction to incubate at room temperature.

- Monitor the reaction progress using suitable analytical methods.
- The resulting conjugate can be purified as needed.

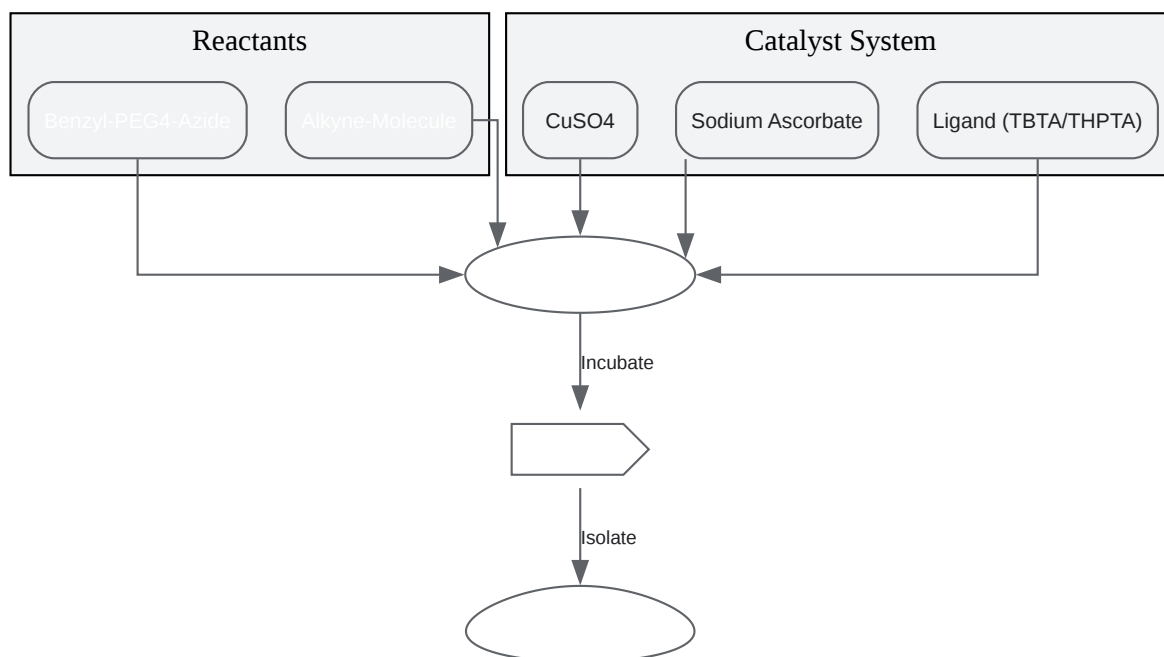
Visualizing Molecular Interactions and Workflows

To further elucidate the role of Benzyl-PEG4-Azide in modern drug development, the following diagrams illustrate key concepts and experimental workflows.



[Click to download full resolution via product page](#)

Caption: Mechanism of PROTAC-mediated protein degradation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for CuAAC "click chemistry".

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl-PEG4-Azido Datasheet DC Chemicals [dcchemicals.com]
- 2. Benzyl-PEG4-N3 | 86770-71-0 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Benzyl-PEG4-Azide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3290781#benzyl-peg4-azido-molecular-weight-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com